

SR 146131 stability in solution and storage

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Compound of Interest

Compound Name: SR 146131

Cat. No.: B1682613

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Technical Support Center: SR 146131

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **SR 146131** in solution.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **SR 146131**?

A: Solid **SR 146131** powder should be stored at -20°C for long-term stability, where it can be viable for up to three years. For shorter periods, it can be stored at 4°C for up to two years.^[1]

Q2: How should I prepare and store stock solutions of **SR 146131**?

A: It is recommended to prepare stock solutions in dimethyl sulfoxide (DMSO). **SR 146131** is soluble in DMSO at a concentration of 250 mg/mL (409.73 mM), though ultrasonic assistance may be necessary for complete dissolution.^{[1][2]} For optimal stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to two years or at -20°C for up to one year.^{[1][3][4]}

Q3: Can I prepare **SR 146131** solutions in solvents other than DMSO?

A: While DMSO is the primary recommended solvent for initial stock solutions, **SR 146131** can be prepared in other solvent systems for experimental use. For in vivo studies, protocols involving co-solvents such as PEG300, Tween-80, saline, and corn oil have been reported,

though these may result in suspensions rather than clear solutions.^[1] It is crucial to verify the solubility and stability in your specific experimental buffer or solvent system.

Q4: Is **SR 146131** sensitive to light or oxygen?

A: While specific data on the photosensitivity and oxidative stability of **SR 146131** is not readily available, it is good laboratory practice to protect solutions from light and air. Store solutions in amber vials and consider using solvents that have been degassed.

Data Summary

Table 1: Solubility of **SR 146131**

Solvent/System	Concentration	Notes
DMSO	250 mg/mL (409.73 mM)	Ultrasonic assistance may be required. ^{[1][2]}
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.08 mg/mL (3.41 mM)	Suspended solution; ultrasonic assistance needed. ^[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.08 mg/mL (3.41 mM)	Suspended solution; ultrasonic assistance needed. ^[1]
10% DMSO, 90% Corn Oil	\geq 2.08 mg/mL (3.41 mM)	Clear solution. ^[1]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration
Solid Powder	-20°C	3 years ^[1]
4°C	2 years ^[1]	
In Solvent	-80°C	2 years ^[1]
-20°C	1 year ^[1]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Precipitation in stock solution upon storage	- Exceeded solubility limit- Temperature fluctuations	- Gently warm the solution and sonicate to redissolve.- Ensure proper storage temperature is maintained.- Consider preparing a more dilute stock solution.
Inconsistent experimental results	- Compound degradation- Improper storage- Repeated freeze-thaw cycles	- Prepare fresh stock solutions from solid compound.- Aliquot stock solutions to minimize freeze-thaw cycles.- Verify storage conditions of both solid and solution forms.
Cloudiness or precipitation when diluting in aqueous buffer	- Low aqueous solubility	- Increase the percentage of organic co-solvent (e.g., DMSO) if tolerated by the experimental system.- Use a surfactant or other solubilizing agent.- Prepare a fresh, more dilute stock solution for direct dilution.

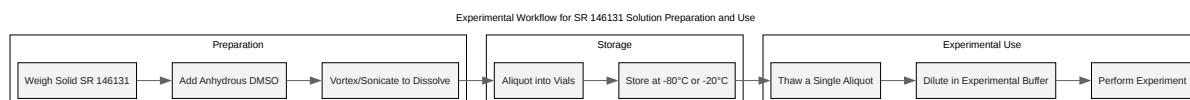
Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the required amount of solid **SR 146131** (Molecular Weight: 610.16 g/mol). For 1 mL of a 10 mM solution, 6.1 mg is needed.
- Dissolution: Add the appropriate volume of high-purity, anhydrous DMSO to the solid compound.
- Solubilization: Vortex the solution thoroughly. If necessary, use an ultrasonic bath to ensure complete dissolution. Visually inspect for any undissolved particles.

- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in amber vials. Store immediately at -80°C or -20°C.

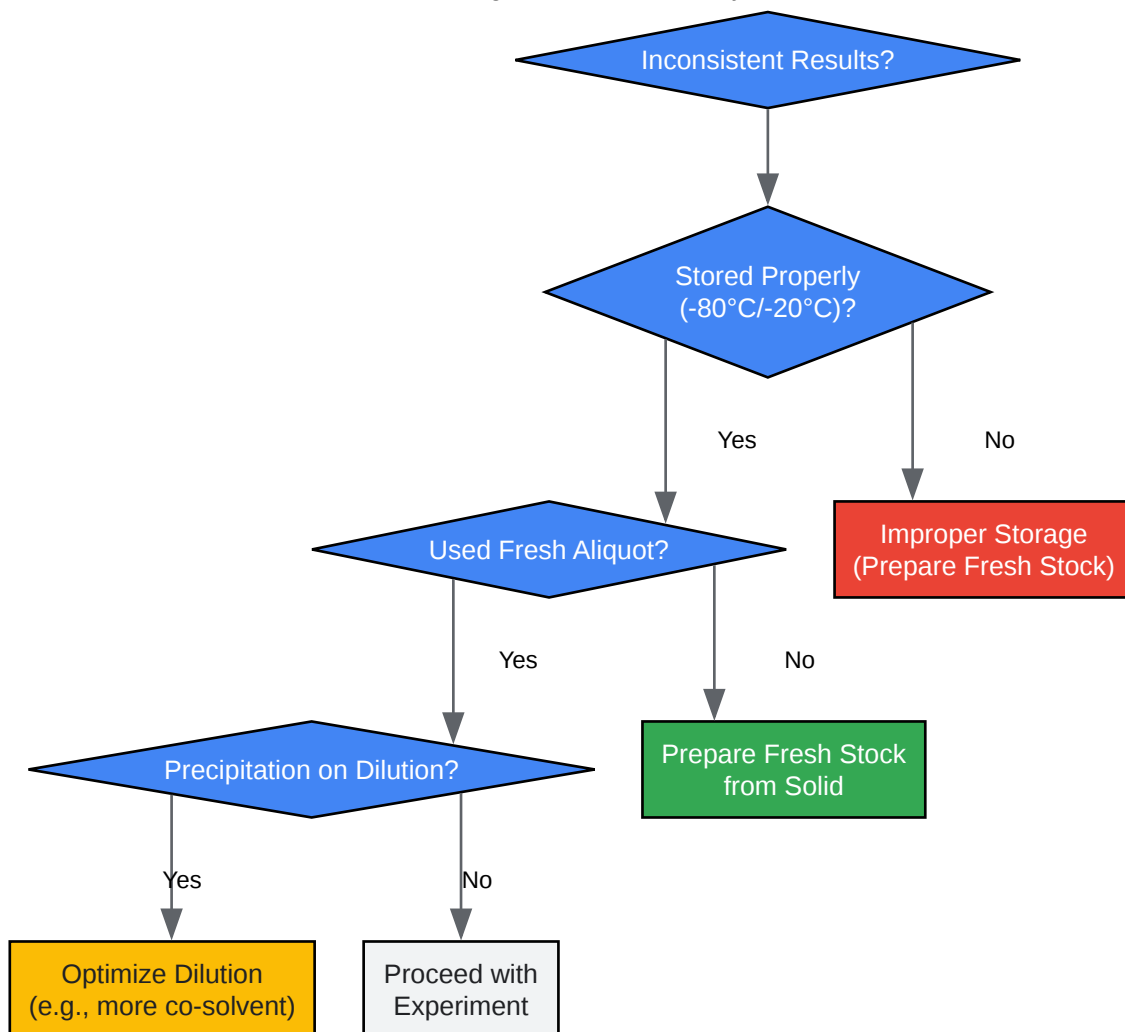
Visualizations



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Caption: Workflow for preparing and using **SR 146131** solutions.

Troubleshooting SR 146131 Stability Issues



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Caption: Decision tree for troubleshooting **SR 146131** stability.

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